

"physical properties of N-acetyl-N-methyl-D-Alanine"

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Compound of Interest

Compound Name: *N-acetyl-N-methyl-D-Alanine*

Cat. No.: *B15300691*

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An In-depth Technical Guide to the Physical Properties of **N-acetyl-N-methyl-D-Alanine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known and predicted physical properties of **N-acetyl-N-methyl-D-Alanine**. Due to the limited availability of data for the D-enantiomer, this guide incorporates data from its corresponding L-enantiomer, N-acetyl-N-methyl-L-alanine, and other closely related alanine derivatives. Such data serves as a reliable estimate for the physical characteristics of **N-acetyl-N-methyl-D-Alanine**, with the understanding that properties such as melting point, boiling point, and solubility will be identical for both enantiomers. The primary expected difference lies in the direction of optical rotation.

Data Presentation: Physical Properties

The following table summarizes the available quantitative data for **N-acetyl-N-methyl-D-Alanine** and its related compounds. It is important to note that direct experimental values for **N-acetyl-N-methyl-D-Alanine** are not widely published.

Property	Value	Compound	Notes
Molecular Formula	C6H11NO3	N-acetyl-N-methyl-D-Alanine	-
Molecular Weight	145.16 g/mol	N-acetyl-N-methyl-D-Alanine	-
Appearance	Colorless needles (predicted)	Based on N-acetyl-N-methyl-L-alanine[1]	Enantiomers typically share the same crystalline form.
Melting Point	122-128 °C	N-acetyl-L-alanine[2]	Expected to be very similar for the D-enantiomer.
Boiling Point	190.1 ± 23.0 °C at 760 mmHg	N-methyl-D-alanine[3]	This is for the non-acetylated form and serves as an estimate.
Solubility	Slightly soluble in water.[4]	N-acetyl-D-alanine[4]	N-acetylation can affect solubility.
Soluble in DMSO, Water, and Ethanol (26 mg/mL)	N-acetyl-L-alanine[5]	Provides a quantitative estimate.	
pKa (acidic)	~3.89 (predicted)	N-acetyl-L-alanine[6]	The carboxylic acid pKa is expected to be similar.
Optical Rotation [α] _{D20}	Positive value expected	N-acetyl-N-methyl-D-Alanine	The L-enantiomer of N-acetyl-alanine has a negative rotation (-64°)[2]. The D-enantiomer will have an equal but opposite rotation.

Experimental Protocols

The following are detailed methodologies for the determination of the key physical properties of **N-acetyl-N-methyl-D-Alanine**.

Melting Point Determination

The melting point of a crystalline solid can be determined using a capillary melting point apparatus.

- **Sample Preparation:** A small amount of the crystalline **N-acetyl-N-methyl-D-Alanine** is finely ground and packed into a thin-walled capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus (e.g., Mel-Temp or similar) is used.
- **Procedure:**
 - The capillary tube containing the sample is placed in the heating block of the apparatus.
 - The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point.
 - The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
 - The temperature at which the first liquid is observed is recorded as the beginning of the melting range.
 - The temperature at which the last solid crystal melts is recorded as the end of the melting range.
- **Purity Indication:** A sharp melting range (typically 0.5-1 °C) is indicative of a pure compound.

Boiling Point Determination

For a non-volatile liquid or a solid with a relatively low melting point, the boiling point can be determined using a micro-boiling point method.

- **Apparatus:** A Thiele tube or a similar heating bath, a thermometer, a small test tube, and a capillary tube sealed at one end are required.

- Procedure:
 - A small amount of the substance is placed in the small test tube.
 - The capillary tube is placed in the test tube with its open end downwards.
 - The test tube is attached to the thermometer and immersed in the heating bath.
 - The bath is heated gradually until a steady stream of bubbles emerges from the capillary tube.
 - The heating is discontinued, and the bath is allowed to cool slowly.
 - The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Solubility Determination

The solubility of **N-acetyl-N-methyl-D-Alanine** can be determined qualitatively and quantitatively in various solvents.

- Qualitative Determination:
 - A small, measured amount of the compound (e.g., 10 mg) is added to a test tube containing a small volume of the solvent (e.g., 1 mL of water, ethanol, or DMSO).
 - The mixture is agitated vigorously.
 - Visual inspection determines if the compound has dissolved completely, partially, or not at all.
- Quantitative Determination (by Saturation):
 - An excess amount of the solid is added to a known volume of the solvent in a sealed container.
 - The mixture is agitated at a constant temperature until equilibrium is reached (a saturated solution is formed with excess solid present).

- The solution is filtered to remove the undissolved solid.
- A known volume of the saturated solution is carefully evaporated to dryness, and the mass of the dissolved solid is determined.
- Solubility is expressed in terms of mass per unit volume (e.g., mg/mL).

pKa Determination

The acid dissociation constant (pKa) of the carboxylic acid group can be determined by potentiometric titration.

- Procedure:
 - A known quantity of **N-acetyl-N-methyl-D-Alanine** is dissolved in a known volume of deionized water.
 - A calibrated pH electrode is immersed in the solution.
 - A standardized solution of a strong base (e.g., 0.1 M NaOH) is added in small, precise increments from a burette.
 - The pH of the solution is recorded after each addition of the titrant.
 - A titration curve is generated by plotting the pH versus the volume of titrant added.
 - The pKa is the pH at the half-equivalence point, where half of the carboxylic acid has been neutralized.

Optical Rotation Measurement

The optical rotation is measured using a polarimeter.

- Sample Preparation: A solution of **N-acetyl-N-methyl-D-Alanine** is prepared by accurately weighing a sample and dissolving it in a known volume of a suitable solvent (e.g., water or ethanol) in a volumetric flask.
- Procedure:

- The polarimeter is calibrated with a blank (the pure solvent).
- The sample solution is transferred to a polarimeter cell of a known path length.
- The cell is placed in the polarimeter, and the angle of rotation of plane-polarized light is measured.
- Calculation of Specific Rotation: The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l * c)$ where:
 - α is the observed rotation in degrees.
 - l is the path length of the cell in decimeters.
 - c is the concentration of the solution in g/mL.

Mandatory Visualization

Synthesis and Purification Workflow

The following diagram illustrates a likely experimental workflow for the synthesis and purification of **N-acetyl-N-methyl-D-Alanine**, adapted from the synthesis of its L-enantiomer.



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Caption: Synthesis and purification workflow for **N-acetyl-N-methyl-D-Alanine**.

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